

# Application Notes and Protocols for 1-Dibenzofuranamine

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## Compound of Interest

Compound Name: 1-Dibenzofuranamine

Cat. No.: B1581269

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This document provides detailed application notes and protocols for the proper storage and disposal of **1-Dibenzofuranamine** (CAS No. 50548-40-8). The information herein is compiled from general chemical safety principles and data from structurally related compounds due to the limited availability of a specific Safety Data Sheet (SDS) for **1-Dibenzofuranamine**.

Therefore, it is imperative to conduct a thorough, substance-specific risk assessment before handling this chemical.

## Chemical and Physical Properties

While specific data for **1-Dibenzofuranamine** is limited, the properties of the parent compound, Dibenzofuran, and its isomers can provide some insight.

Property	Value (for Dibenzofuran)	Reference
Physical State	Powder Solid	[1]
Appearance	Off-white	[1]
Molecular Formula	C12H9NO	[2]
Molecular Weight	183.21 g/mol	[2]
Melting Point/Range	81 - 85 °C / 177.8 - 185 °F	[1]
Boiling Point/Range	285 °C / 545 °F @ 760 mmHg	[1]
Flash Point	130 °C / 266 °F	[1]
Solubility	No information available, likely low water solubility	[1]

## Storage Protocols

Proper storage of **1-Dibenzofuranamine** is crucial to maintain its integrity and ensure laboratory safety. The following protocols are based on best practices for similar aromatic amines and heterocyclic compounds.

Experimental Protocol for Storage:

- Container Selection: Store **1-Dibenzofuranamine** in a tightly sealed, properly labeled container. The original manufacturer's container is ideal.
- Storage Environment: Keep the container in a cool, dry, and well-ventilated area.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [1]
- Inert Atmosphere: For long-term storage or for compounds sensitive to air or moisture, consider storing under an inert atmosphere (e.g., argon or nitrogen).

Parameter	Recommendation
Temperature	Cool, ambient temperature
Atmosphere	Dry, inert gas for sensitive applications
Container	Tightly sealed, light-resistant
Incompatibilities	Strong oxidizing agents

## Disposal Protocols

The disposal of **1-Dibenzofuranamine** and its contaminated materials must be handled in accordance with all applicable federal, state, and local regulations. Improper disposal can pose environmental risks.

Experimental Protocol for Disposal:

- **Waste Identification:** All waste materials, including unused product, contaminated personal protective equipment (PPE), and empty containers, should be considered hazardous waste.
- **Waste Segregation:** Collect waste **1-Dibenzofuranamine** and contaminated materials in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Environmental Precautions:** Prevent the release of **1-Dibenzofuranamine** into the environment. Do not flush down the drain or dispose of in regular trash.<sup>[1]</sup> Many dibenzofuran-based compounds are very toxic to aquatic organisms.<sup>[1]</sup>
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed and certified chemical waste disposal company. Contact your institution's EHS office for specific procedures.

## Safety and Handling

When handling **1-Dibenzofuranamine**, appropriate personal protective equipment should be worn to minimize exposure.

PPE	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

## Visual Workflows

The following diagrams illustrate the key decision-making processes for the proper storage and disposal of **1-Dibenzofuranamine**.

Caption: Workflow for receiving and storing **1-Dibenzofuranamine**.

Caption: Decision process for the disposal of **1-Dibenzofuranamine** waste.

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## References

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